

Technical Guide: Crystal Structure Analysis of 2-Hexanamido-5-hydroxybenzoic Acid[1]

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Compound of Interest

Compound Name: 2-Hexanamido-5-hydroxybenzoic acid

CAS No.: 1015856-35-5

Cat. No.: B1440306

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Executive Summary & Chemical Context

2-Hexanamido-5-hydroxybenzoic acid is a bifunctional pharmaceutical intermediate combining a lipophilic hexanoyl tail with a polar, hydrogen-bonding salicylate core.[1] Unlike its parent compound, 5-hydroxyanthranilic acid (5-HAA), the N-acylation at the 2-position drastically alters the crystal packing landscape by removing the primary amine donor and introducing a flexible alkyl chain.[1]

This guide provides the framework for determining and analyzing its crystal structure, focusing on the competition between the intramolecular resonance-assisted hydrogen bond (RAHB) and intermolecular hydrophobic sorting.[1]

Chemical Identity[1][2][3][4][5][6][7]

- IUPAC Name: 5-hydroxy-2-(hexanoylamino)benzoic acid[1]
- CAS Number:

- Molecular Formula: $C_{13}H_{17}NO_4$ [2]
- Key Motifs:
 - Donor/Acceptor Core: Carboxylic acid (COOH) + Phenol (OH) + Amide (NH-CO).[1]
 - Lipophilic Tail:
alkyl chain.[1]

Structural Prediction & Hypothesis Generation

Before experimental diffraction, we must establish a structural hypothesis to guide data reduction and refinement.[1]

The "S(6)" Conformational Lock

In N-acylanthranilic acids, the amide proton forms a strong intramolecular hydrogen bond with the carbonyl oxygen of the carboxylic acid.[1] This forms a pseudo-six-membered ring, denoted as an S(6) motif in graph-set notation.[1]

- Effect: This locks the phenyl ring and the amide group into a coplanar conformation (torsion angle).[1]
- Causality: This reduces the conformational degrees of freedom, likely forcing the hexanoyl chain to extend perpendicular or oblique to the aromatic plane to minimize steric clash.[1]

Predicted Packing Motifs

The crystal lattice will likely be driven by two competing forces:

- Polar Sheets: The carboxylic acid groups will form centrosymmetric dimers (motif), while the 5-hydroxyl group will act as a lateral bridge between dimers.[1]
- Hydrophobic Layers: The hexyl chains will aggregate to form non-polar regions, likely resulting in a layered (lamellar) structure similar to lipid-drug conjugates.[1]

Experimental Protocol: Structure Determination

This workflow ensures high-redundancy data collection suitable for detecting subtle alkyl chain disorder.^[1]

Crystallization Screening Matrix

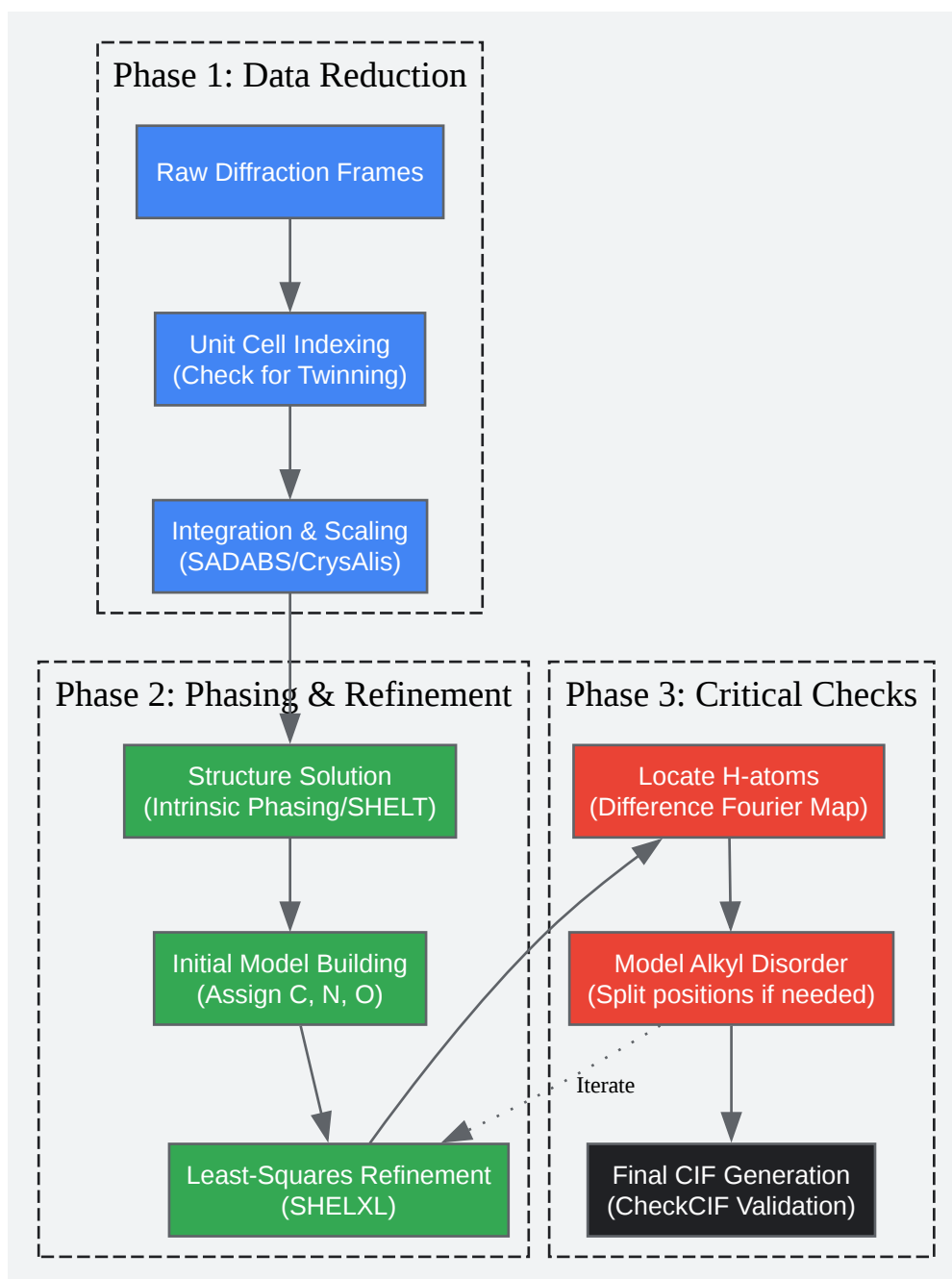
To obtain single crystals suitable for SC-XRD (Single Crystal X-Ray Diffraction), use a vapor diffusion or slow evaporation approach.^[1]

Solvent System	Polarity Index	Target Interaction	Expected Morphology
Ethanol/Water (80:20)	High	H-bond network dominance	Prisms/Blocks
Acetonitrile	Medium	Dipole alignment	Needles
Toluene/THF	Low	Alkyl chain interdigitation	Plates (Layered)

Data Collection Strategy (SC-XRD)

- Temperature: Collect at 100 K (cryogenic).
 - Reasoning: Alkyl chains () often exhibit high thermal motion or disorder at room temperature.^[1] Cooling freezes these conformations, allowing for precise anisotropic refinement.^[1]
- Resolution: Aim for or better (for Mo source).
- Redundancy: >4.0 to ensure accurate intensity statistics for weak high-angle reflections.

Structure Solution Workflow



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Figure 1: Step-by-step workflow for solving the crystal structure of flexible organic small molecules.

Structural Analysis Core

Once the structure is solved, the analysis must focus on these three specific areas to validate the "2-Hexanamido" and "5-hydroxy" influence.

The Intramolecular Geometry (The "Lock")

Verify the planarity of the amide-benzoic acid system.^[1]

- Metric: Measure the torsion angle

.

- Expectation:

.

- Significance: If

, the intramolecular H-bond is weakened, possibly due to steric packing forces from the hexyl chain.^[1]

Hydrogen Bonding Network (Graph Set Analysis)

The 5-hydroxy group introduces a secondary donor.^[1] We expect a 2D sheet structure.

- Primary Motif (

): Carboxylic acid dimer.^{[1][3]}

- Secondary Motif (

): The 5-OH group likely donates to the amide carbonyl of a neighboring molecule or the phenolic oxygen of another.^[1]

- Visualization: Plot the H-bond network omitting the alkyl chains to visualize the polar "spine" of the crystal.

Alkyl Chain Packing (The "Zipper")

Analyze the packing of the hexanoyl chains.

- Interdigitation: Do the chains from opposing layers interlock (interdigitated) or abut (bilayer)?
- Metric: Calculate the Packing Coefficient (

).[1] For stable drug-like molecules,

should be

. [1] Lower values indicate voids and potential instability (hygroscopicity).[1]

Quantitative Data Summary Template

Use the following table structure to report the final crystallographic data.

Parameter	Symbol	Typical Value (Monoclinic)*	Description
Crystal System	-	Monoclinic / Triclinic	Low symmetry expected due to alkyl chain.[1]
Space Group	or	Centrosymmetric	Preferred for achiral acid dimers.[1]
Unit Cell Vol			Estimate for Z=4 ().[1]
Density			Typical for amidobenzoic acids. [1]
R-Factor		(5%)	Indicator of model quality.[1][3]
Goodness of Fit			Variance of the fit.[1]

*Note: Values are estimates based on structural analogs (e.g., 5-acetamido-2-hydroxybenzoic acid).[1]

References

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